

Tofimilast biomarker validation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tofimilast

CAS No.: 185954-27-2

Cat. No.: S545531

[Get Quote](#)

Tofimilast Development Status

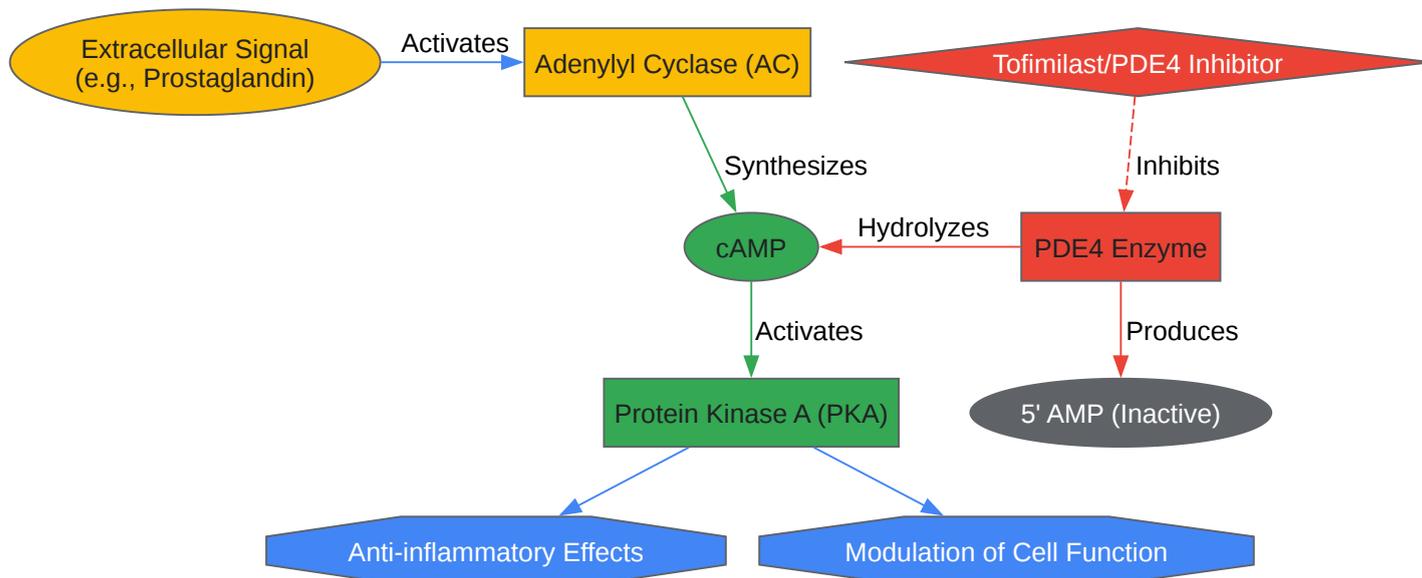
Based on the search results, **Tofimilast** was an inhaled Phosphodiesterase-4 (PDE4) inhibitor investigated for asthma and Chronic Obstructive Pulmonary Disease (COPD) [1]. Its development has been **discontinued** after Phase II clinical trials [1].

The available information indicates that **Tofimilast**, along with several other inhaled PDE4 inhibitors, failed in clinical development due to a combination of "**modest potency**" and a **lack of demonstrated efficacy** in Phase II trials [1].

The PDE4 Inhibition Pathway

Although specific biomarker data for **Tofimilast** is unavailable, its intended mechanism of action was through PDE4 inhibition. The following diagram visualizes this general signaling pathway, which is relevant for this class of drugs.

Simplified cAMP Pathway Targeted by PDE4 Inhibitors



[Click to download full resolution via product page](#)

Comparison with Other PDE4 Inhibitors

The table below places **Tofimilast** in context with other key PDE4 inhibitors based on the information found.

Inhibitor Name	Administration	Development Status	Reported Reason for Success/Failure
Tofimilast	Inhaled	Discontinued (Phase II)	Modest potency; lack of efficacy in Phase II trials [1]
Roflumilast	Oral	Approved (for COPD)	Effective but use limited by systemic side effects (e.g., nausea, diarrhea) [1]

Inhibitor Name	Administration	Development Status	Reported Reason for Success/Failure
Cilomilast	Oral	Discontinued (Phase III)	Dose-limiting adverse events [1]
GSK256066	Inhaled	Discontinued (Phase II)	Likely hampered by a dose-limiting safety profile [1]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Tanimilast, A Novel Inhaled Pde4 Inhibitor for the ... [frontiersin.org]

To cite this document: Smolecule. [Tofimilast biomarker validation]. Smolecule, [2026]. [Online PDF].

Available at: [<https://www.smolecule.com/products/b545531#tofimilast-biomarker-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com